

# Solubility Profile of 1,2,4-Tribromobenzene in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: 1,2,4-Tribromobenzene

Cat. No.: B129733

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **1,2,4-tribromobenzene** in various organic solvents. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this document focuses on qualitative solubility and provides a detailed, generalized experimental protocol for determining the solubility of solid organic compounds, which can be readily applied to **1,2,4-tribromobenzene**.

## Quantitative Solubility Data

Despite a thorough review of scientific databases and literature, specific quantitative solubility data for **1,2,4-tribromobenzene** (e.g., in grams per 100 mL or moles per liter at specified temperatures) remains largely unpublished. The available information is qualitative and is summarized in the table below. Researchers requiring precise solubility data for applications such as process development, formulation, or crystallization studies are advised to determine these values experimentally using the protocols outlined in this guide.

Table 1: Qualitative Solubility of **1,2,4-Tribromobenzene** in Various Solvents

Solvent Classification	Solvent	Solubility Description
Polar Protic	Ethanol	Soluble[1]
Methanol	Slightly Soluble	
Polar Aprotic	Ethyl Acetate	Slightly Soluble
Non-Polar	Diethyl Ether	Soluble[1]
Chloroform	Soluble[1]	
Aqueous	Water	Insoluble[2][3][4]

## Experimental Protocol: Determination of Solubility via the Gravimetric Method

The gravimetric method is a robust and widely used technique for determining the solubility of a solid compound in a liquid solvent. It relies on the preparation of a saturated solution, followed by the evaporation of the solvent and the precise weighing of the remaining solute.

### 2.1. Materials and Equipment

- **1,2,4-Tribromobenzene** (high purity)
- Selected organic solvent(s) (analytical grade)
- Scintillation vials or small Erlenmeyer flasks with screw caps or stoppers
- Constant temperature bath or incubator
- Analytical balance (readable to at least 0.1 mg)
- Volumetric flasks and pipettes
- Syringe filters (chemically compatible with the solvent)
- Pre-weighed evaporation dishes (e.g., glass or aluminum)
- Oven or vacuum oven for drying

## 2.2. Procedure

- Preparation of Saturated Solution:
  - Add an excess amount of **1,2,4-tribromobenzene** to a series of vials, each containing a known volume of the desired organic solvent. The presence of undissolved solid is crucial to ensure saturation.
  - Seal the vials tightly to prevent solvent evaporation.
  - Place the vials in a constant temperature bath set to the desired experimental temperature.
  - Agitate the vials for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached. The time required for equilibrium may need to be determined empirically.
- Sample Withdrawal and Filtration:
  - Once equilibrium is established, allow the vials to stand undisturbed in the temperature bath for a sufficient time to allow the excess solid to settle.
  - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pre-heated or temperature-equilibrated pipette or syringe.
  - Immediately filter the withdrawn sample through a syringe filter into a pre-weighed evaporation dish. This step is critical to remove any undissolved microcrystals.
- Solvent Evaporation and Mass Determination:
  - Place the evaporation dish containing the filtrate in an oven at a temperature sufficient to evaporate the solvent without causing decomposition or sublimation of the **1,2,4-tribromobenzene**. A vacuum oven at a lower temperature is preferable to minimize thermal degradation.
  - Once all the solvent has evaporated, cool the dish in a desiccator to room temperature.
  - Weigh the evaporation dish containing the dried solute on an analytical balance.

- Repeat the drying and weighing process until a constant mass is achieved.

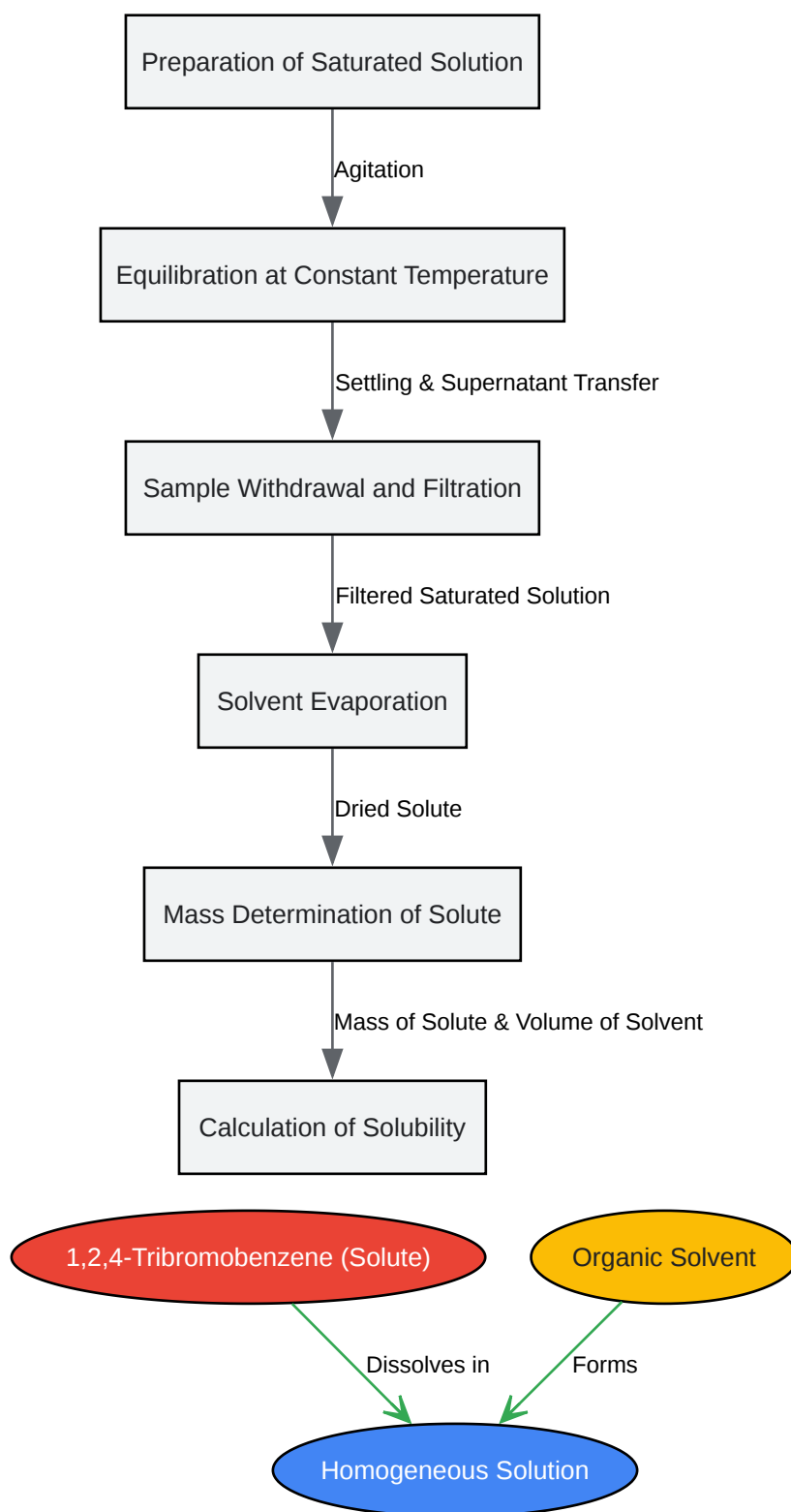
### 2.3. Data Analysis and Calculation

The solubility can be calculated using the following formula:

$$\text{Solubility (g/100 mL)} = \frac{[(\text{Mass of dish + solute}) - (\text{Mass of empty dish})]}{(\text{Volume of filtrate in mL})} \times 100$$

## Visualizations

Logical Workflow for Gravimetric Solubility Determination



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